

An In-Depth Technical Guide to 2-sec-Butylaniline (CAS: 55751-54-7)

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Compound of Interest

Compound Name: 2-sec-Butylaniline

CAS No.: 55751-54-7

Cat. No.: B1295110

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For Researchers, Scientists, and Drug Development Professionals

Foreword: The Strategic Utility of ortho-Alkylated Anilines

Aniline and its derivatives are foundational scaffolds in modern medicinal chemistry and materials science. However, the metabolic instability of the parent aniline ring often presents a significant hurdle in drug development, leading to potential toxicity and rapid clearance from the body.[1] Strategic substitution on the aromatic ring is a cornerstone of mitigating these liabilities. Ortho-alkylation, as exemplified by **2-sec-butylaniline**, offers a compelling strategy to modulate the electronic and steric properties of the aniline core. The introduction of a bulky sec-butyl group adjacent to the amino functionality can sterically hinder metabolic N-acetylation and oxidation, potentially improving the pharmacokinetic profile of drug candidates.[2] This guide provides a comprehensive technical overview of **2-sec-butylaniline**, from its fundamental properties and synthesis to its potential applications and analytical characterization, designed to empower researchers in their scientific endeavors.

Physicochemical Properties and Structural Elucidation

2-sec-Butylaniline, also known as 2-(1-methylpropyl)benzenamine, is a substituted aromatic amine with the chemical formula $C_{10}H_{15}N$.^[3] Its structure features a chiral sec-butyl group at the ortho position of the aniline ring.

Key Physicochemical Data

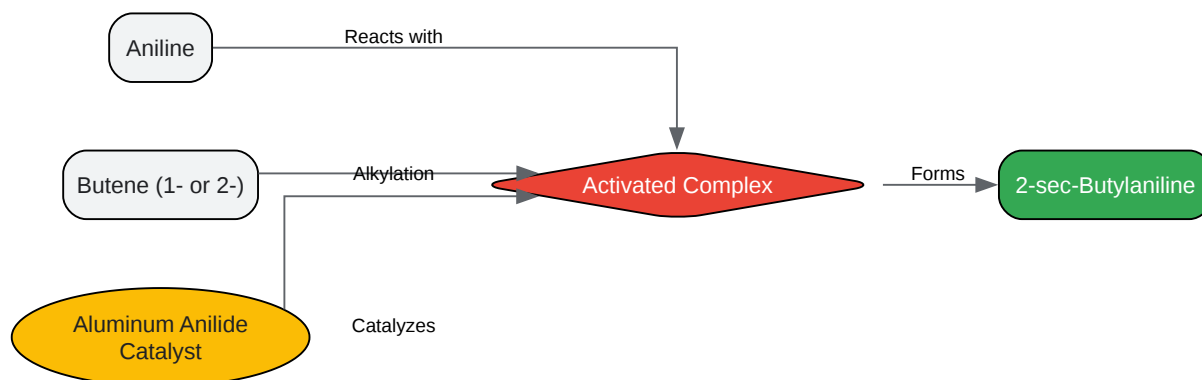
Property	Value	Source
CAS Number	55751-54-7	PubChem ^[3]
Molecular Weight	149.23 g/mol	PubChem ^[3]
Boiling Point	120-122 °C at 16 mm Hg	ChemicalBook ^[4]
Density	0.957 g/mL at 25 °C	ChemicalBook ^[4]
Refractive Index	n _{20/D} 1.541	ChemicalBook ^[4]
InChIKey	XAGPXEVNCJHXCL-UHFFFAOYSA-N	PubChem ^[3]

Synthesis of 2-sec-Butylaniline: A Mechanistic Approach

The synthesis of **2-sec-butylaniline** presents a classic challenge in electrophilic aromatic substitution on an aniline ring. Direct Friedel-Crafts alkylation of aniline is often problematic as the Lewis acid catalyst complexes with the basic amino group, deactivating the ring towards electrophilic attack.^{[5][6]} A more effective strategy involves the ortho-alkylation of aniline using an aluminum anilide catalyst, which modulates the reactivity of the aniline and directs the substitution to the ortho position.^[7]

Proposed Synthetic Pathway: Ortho-Alkylation of Aniline

A plausible and industrially relevant approach to the synthesis of **2-sec-butylaniline** is the reaction of aniline with an olefin (e.g., 1-butene or 2-butene) in the presence of an aluminum anilide catalyst.^[7]



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Caption: Proposed synthetic pathway for **2-sec-butylaniline**.

Detailed Experimental Protocol (Hypothetical)

This protocol is a representative procedure based on the principles of ortho-alkylation of anilines.^[7]

- **Catalyst Formation:** In a dry, inert atmosphere (e.g., nitrogen or argon), a reaction vessel is charged with anhydrous aniline. To this, a catalytic amount of aluminum metal (e.g., powder or turnings) is added. The mixture is heated to initiate the formation of the aluminum anilide catalyst, which may be evidenced by the evolution of hydrogen gas.
- **Alkylation:** The reaction mixture is then brought to the desired reaction temperature (e.g., 200-300°C). A stream of butene (1-butene or 2-butene) is introduced into the reactor under pressure. The reaction is allowed to proceed for several hours, with the progress monitored by techniques such as gas chromatography.
- **Workup and Purification:** Upon completion, the reaction is cooled, and the catalyst is deactivated by the careful addition of water or a dilute aqueous base. The organic layer is separated, washed with brine, and dried over an anhydrous drying agent (e.g., Na₂SO₄). The crude product is then purified by fractional distillation under reduced pressure to yield **2-sec-butylaniline**.

Analytical Characterization

Rigorous analytical characterization is essential to confirm the identity and purity of **2-sec-butylaniline**. A combination of chromatographic and spectroscopic techniques is typically employed.

Gas Chromatography-Mass Spectrometry (GC-MS)

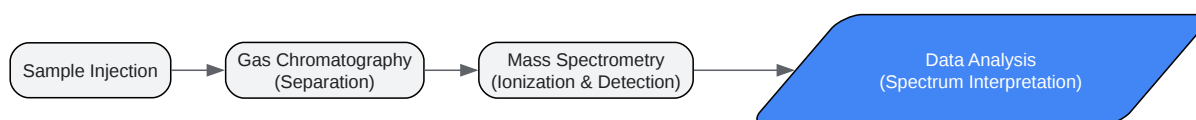
GC-MS is a powerful technique for separating **2-sec-butylaniline** from potential isomers and byproducts and for confirming its molecular weight and fragmentation pattern.

3.1.1. Representative GC-MS Protocol

- Column: A non-polar capillary column (e.g., 5% phenyl-methylpolysiloxane) is suitable.
- Injection: A splitless injection is often used for trace analysis.
- Oven Program: A temperature ramp starting from a low temperature (e.g., 50°C) to a high temperature (e.g., 250°C) allows for the separation of components with different boiling points.
- Mass Spectrometry: Electron ionization (EI) at 70 eV is standard. The mass spectrometer scans a mass range of, for example, 40-300 amu.

3.1.2. Expected Fragmentation Pattern

The mass spectrum of **2-sec-butylaniline** is expected to show a molecular ion peak at m/z 149. Key fragmentation patterns for alkylbenzenes include benzylic cleavage. For **2-sec-butylaniline**, the loss of a methyl group (M-15) to give a fragment at m/z 134, and the loss of an ethyl group (M-29) to give a fragment at m/z 120 are anticipated.^{[8][9]}



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Caption: A typical workflow for GC-MS analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectroscopy are indispensable for the structural elucidation of **2-sec-butylaniline**.

3.2.1. Predicted ^1H NMR Spectral Data

- Aromatic Protons: A complex multiplet pattern in the range of δ 6.5-7.2 ppm is expected for the four protons on the benzene ring.
- Amino Protons: A broad singlet corresponding to the two NH_2 protons, typically in the range of δ 3.5-4.5 ppm. The chemical shift of this peak can be concentration-dependent and it will exchange with D_2O .
- sec-Butyl Protons:
 - A triplet for the terminal methyl group (CH_3).
 - A doublet for the other methyl group (CH_3).
 - A multiplet for the methylene group (CH_2).
 - A multiplet for the methine group (CH).

3.2.2. Predicted ^{13}C NMR Spectral Data

- Aromatic Carbons: Six distinct signals in the aromatic region (δ 115-150 ppm). The carbon attached to the amino group will be the most upfield, while the carbon attached to the sec-butyl group will also show a characteristic shift.
- sec-Butyl Carbons: Four signals corresponding to the two methyl, one methylene, and one methine carbons.

Reactivity and Synthetic Applications

The chemical behavior of **2-sec-butylaniline** is dictated by the interplay between the nucleophilic amino group and the aromatic ring, with the ortho-sec-butyl group exerting significant steric influence.

Reactions of the Amino Group

The amino group undergoes typical reactions of primary anilines, such as diazotization, acylation, and alkylation. The steric hindrance from the adjacent sec-butyl group may modulate the rates of these reactions compared to aniline.

Electrophilic Aromatic Substitution

The amino group is a strong activating, ortho-, para-directing group. However, the existing sec-butyl group at one ortho position and the steric bulk of the sec-butyl group itself will influence the regioselectivity of further electrophilic substitution reactions, likely favoring substitution at the para position.

Role as a Building Block in Drug Discovery

The true value of **2-sec-butylaniline** for drug development professionals lies in its potential as a strategic building block. The incorporation of the **2-sec-butylaniline** moiety can be a key step in the synthesis of more complex active pharmaceutical ingredients (APIs).[10] Its structure offers a vector for exploring structure-activity relationships (SAR), where modifications to the aniline ring or the amino group can be systematically investigated to optimize potency, selectivity, and pharmacokinetic properties.[11][12] The steric shielding provided by the ortho-sec-butyl group is a particularly attractive feature for enhancing metabolic stability.[13]

Safety and Handling

2-sec-Butylaniline should be handled with appropriate safety precautions in a well-ventilated fume hood.[14]

- Hazard Statements: It is harmful if swallowed, in contact with skin, or if inhaled. It can cause skin and serious eye irritation.[4]
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[14]

- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances such as oxidizing agents.[4][14]

Conclusion and Future Outlook

2-sec-Butylaniline is a valuable, albeit specialized, chemical intermediate with significant potential in both pharmaceutical and materials science research. Its synthesis, while requiring careful consideration of the reactivity of the aniline core, is achievable through established ortho-alkylation methodologies. The true promise of this molecule lies in its application as a building block to create novel compounds with tailored properties. The steric hindrance afforded by the ortho-sec-butyl group is a key feature that can be exploited to design molecules with enhanced metabolic stability and improved pharmacokinetic profiles. As the drive for more sophisticated and safer chemical entities continues, the strategic use of building blocks like **2-sec-butylaniline** will undoubtedly play an increasingly important role in advancing scientific discovery.

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